

# Essential Safety and Disposal Procedures for TCMDC-137332

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## Compound of Interest

Compound Name: TCMDC-137332

Cat. No.: B12367017

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This document provides critical safety, handling, and disposal information for **TCMDC-137332**, a compound with antimalarial activity against *Plasmodium falciparum*[1]. The following guidelines are intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and environmental protection.

## Hazard Identification and Safety Precautions

**TCMDC-137332** is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[2]. All personnel handling this compound must be thoroughly familiar with its hazards and follow the recommended safety protocols.

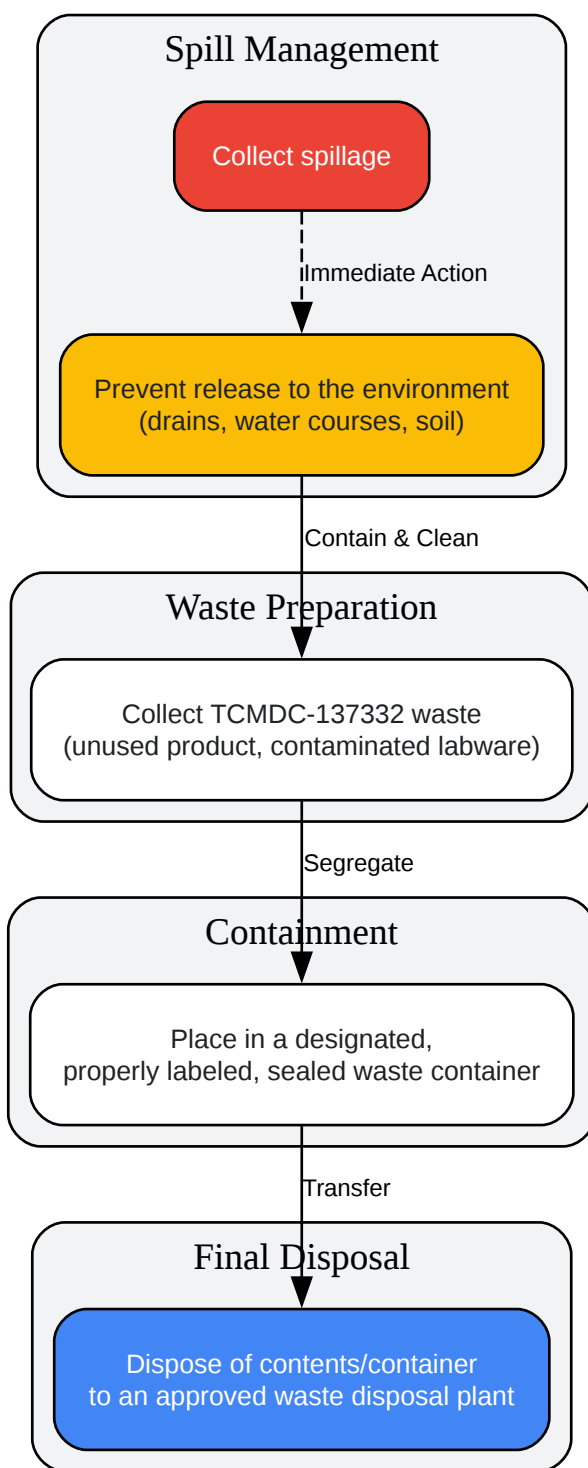
Key Safety and Handling Information:

Category	Guideline	Citation
Personal Protective Equipment (PPE)	Safety goggles with side-shields, protective gloves, and impervious clothing are required. A suitable respirator should be used when dust or aerosols may be generated.	[2][3]
Engineering Controls	Work should be conducted in an area with adequate ventilation. An accessible safety shower and eye wash station must be available.	[2][3]
Handling	Avoid inhalation, and contact with eyes and skin. Prevent the formation of dust and aerosols. Do not eat, drink, or smoke when using this product. Wash skin thoroughly after handling.	[2]
Storage	Keep the container tightly sealed in a cool, well-ventilated area. Protect from direct sunlight and sources of ignition. Recommended storage is at -20°C for the powder form or -80°C when in solvent.	[2]
First Aid (Eyes)	Immediately flush eyes with large amounts of water after removing any contact lenses. Ensure adequate flushing by separating the eyelids with fingers. Seek prompt medical attention.	[2]

First Aid (Skin)	Rinse skin thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention. [2]
First Aid (Inhalation)	Move the individual to fresh air. If breathing is difficult, administer cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation. [2]
First Aid (Ingestion)	Wash out the mouth with water. Do NOT induce vomiting. Call a physician for guidance. [2]

## Disposal Protocol

Proper disposal of **TCMDC-137332** and its containers is critical to prevent environmental contamination, given its high aquatic toxicity[2]. The following workflow outlines the mandatory disposal procedure.



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Disposal workflow for **TCMDC-137332**.

Step-by-Step Disposal Procedure:

- **Waste Collection:** All materials contaminated with **TCMDC-137332**, including unused product, empty containers, and disposable labware (e.g., pipette tips, gloves), must be collected as hazardous waste.
- **Containment:** Place all collected waste into a designated and clearly labeled waste container. The container must be sealed to prevent leaks or spills.
- **Spill Management:** In the event of a spill, collect the spillage immediately[2]. Take necessary precautions to avoid release into the environment, ensuring the product does not enter drains, water courses, or the soil[2][3].
- **Final Disposal:** The sealed waste container must be disposed of through an approved waste disposal plant[2]. Follow all local, state, and federal regulations for hazardous chemical waste disposal. Do not dispose of this chemical in the regular trash or down the drain.

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## References

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- 2. TCMDC-137332|165119-08-4|MSDS [dcchemicals.com]
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